

Methylacifluorfen-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: Methylacifluorfen-d3

Cat. No.: B12412926

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Technical Guide: Methylacifluorfen-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methylacifluorfen-d3**, a deuterated isotopologue of the herbicide Acifluorfen-methyl. This document details its chemical properties, mechanism of action, and relevant experimental methodologies.

Core Chemical Data

Methylacifluorfen is the common name for the methyl ester of Acifluorfen. The deuterated form, **Methylacifluorfen-d3**, is labeled with three deuterium atoms on the methyl group. While a specific CAS number for **Methylacifluorfen-d3** is not readily available in public databases, the pertinent information for its non-deuterated form, Acifluorfen-methyl, is well-documented. For the purpose of this guide, the molecular weight of the d3 variant has been calculated.

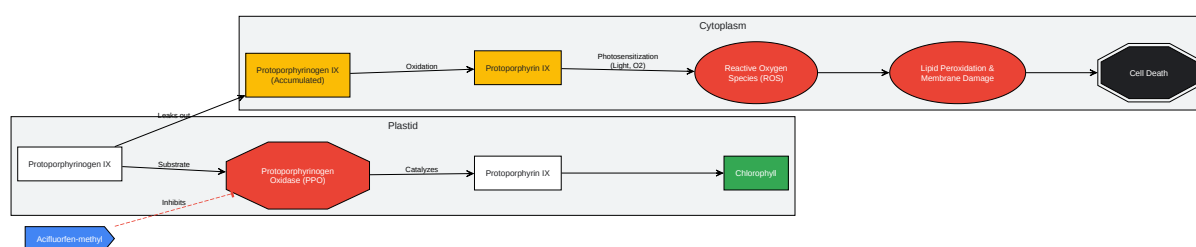
Property	Value	Source
Compound Name	Methylacifluorfen-d3 (Acifluorfen-methyl-d3)	-
CAS Number	50594-67-7 (for non-deuterated Acifluorfen-methyl)	[1][2][3][4]
Molecular Formula	C ₁₅ H ₆ D ₃ ClF ₃ NO ₅	-
Molecular Weight (d3)	378.70 g/mol	Calculated
Molecular Weight	375.68 g/mol	[1]

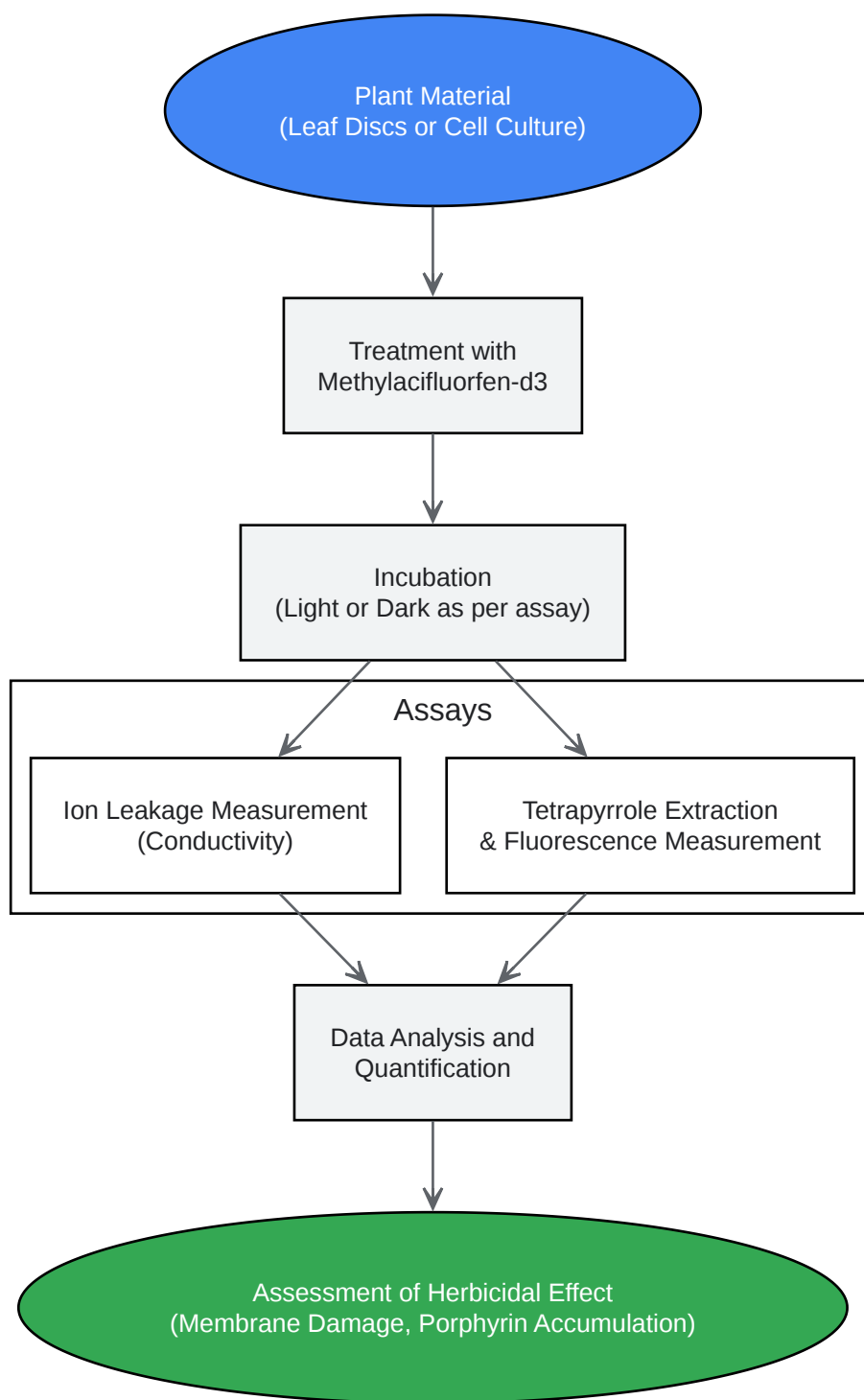
Mechanism of Action: Protoporphyrinogen Oxidase Inhibition

Acifluorfen and its methyl ester are diphenyl ether herbicides that act by inhibiting the enzyme protoporphyrinogen oxidase (PPO or Protox). This enzyme is critical in the chlorophyll and heme biosynthesis pathways in plants.

The inhibition of PPO leads to the accumulation of protoporphyrinogen IX, which then leaks from the plastid into the cytoplasm. In the cytoplasm, it is oxidized to protoporphyrin IX. Protoporphyrin IX is a potent photosensitizer. In the presence of light and oxygen, it generates reactive oxygen species (ROS), such as singlet oxygen. These ROS cause rapid lipid peroxidation of cell membranes, leading to membrane disruption, leakage of cellular contents, and ultimately, cell death.

Signaling Pathway Diagram





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References

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- 3. Acifluorfen-methyl | C15H9ClF3NO5 | CID 91642 - PubChem [pubchem.ncbi.nlm.nih.gov]
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